

AAK1-IN-3 TFA: A Technical Guide for Kinase Research

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Compound of Interest

Compound Name: AAK1-IN-3 TFA

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Introduction

Adaptor-Associated Kinase 1 (AAK1) is a serine/threonine kinase that plays a pivotal role in clathrin-mediated endocytosis (CME), a fundamental cellular process for the internalization of receptors, nutrients, and pathogens. By phosphorylating the $\mu 2$ subunit of the adaptor protein 2 (AP2) complex, AAK1 facilitates the assembly of clathrin coats and the subsequent formation of endocytic vesicles. Its involvement in critical signaling pathways, including Notch and WNT, and its implications in neuropathic pain, viral entry, and neurodegenerative diseases have positioned AAK1 as a significant target for therapeutic intervention.^{[1][2][3]} **AAK1-IN-3 TFA** is a potent, brain-penetrant, quinoline analogue inhibitor of AAK1, making it a valuable tool for elucidating the physiological and pathological roles of this kinase. This guide provides an in-depth overview of **AAK1-IN-3 TFA**, including its biochemical and cellular activities, and detailed protocols for its use in kinase research.

AAK1-IN-3 TFA: Properties and In Vitro/In Vivo Activity

AAK1-IN-3 TFA is a selective inhibitor of AAK1, demonstrating potent activity in both biochemical and cellular assays. Its ability to cross the blood-brain barrier allows for the investigation of AAK1's role in the central nervous system.

Table 1: Biochemical and Cellular Activity of AAK1-IN-3 TFA

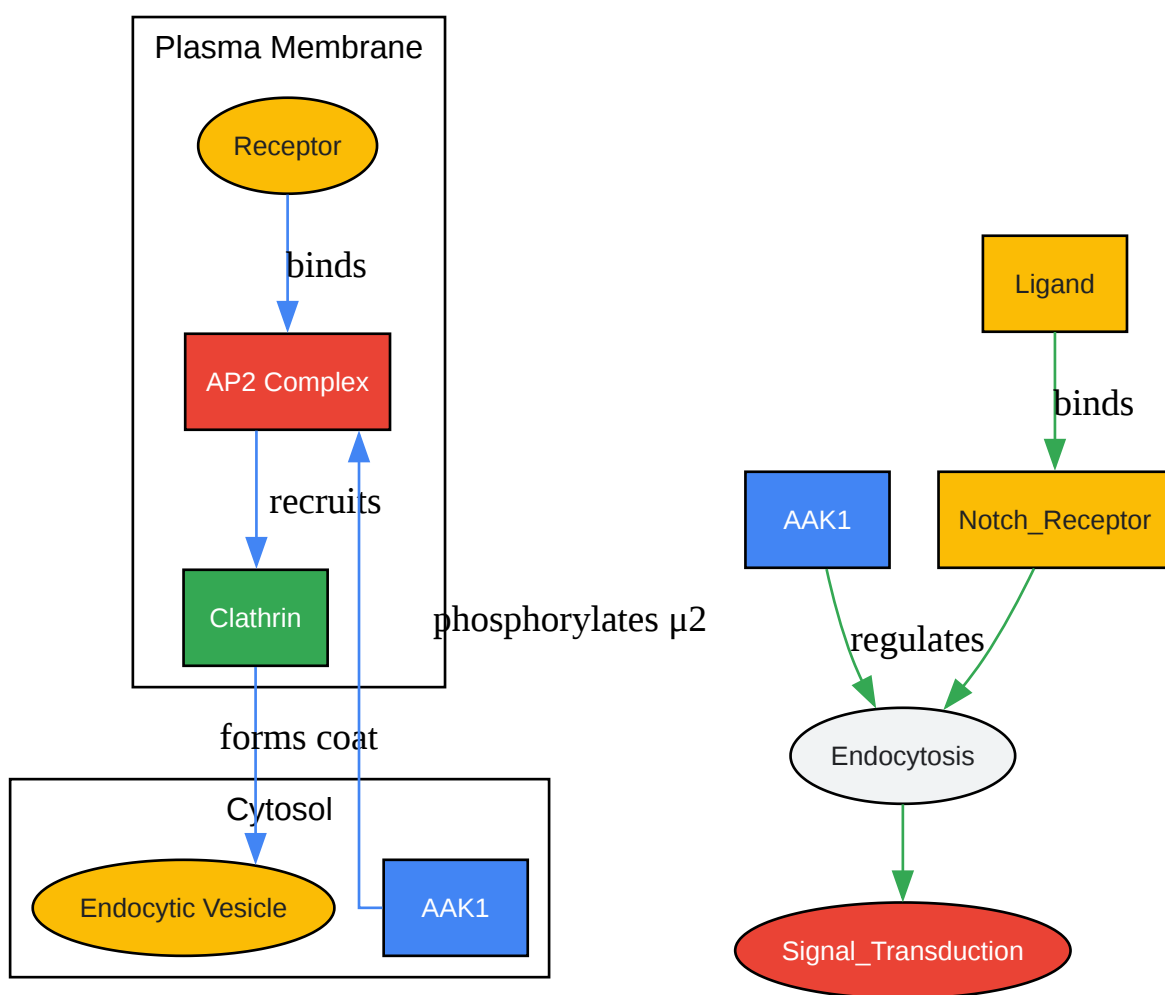
Parameter	Value	Assay System	Reference
IC50 (Biochemical)	11 nM	In vitro kinase assay	[4][5]
IC50 (Cellular)	108 nM	HEK293 cells	[4]
Brain/Plasma Ratio	1.3	In vivo (mouse)	[4]
In Vivo Efficacy	46% reduction of μ 2 phosphorylation	C57BL6 mice (30 mg/kg, s.c.)	[4]

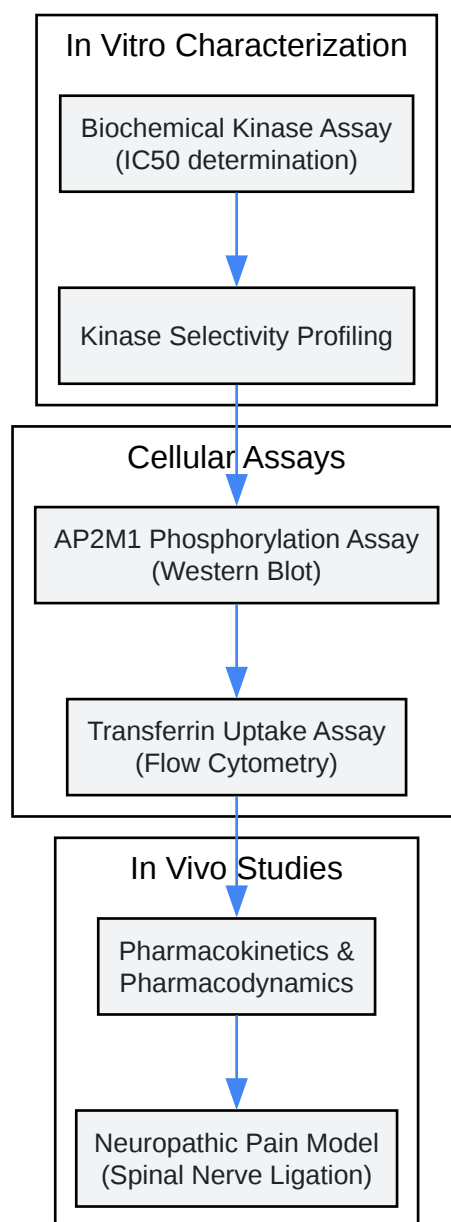
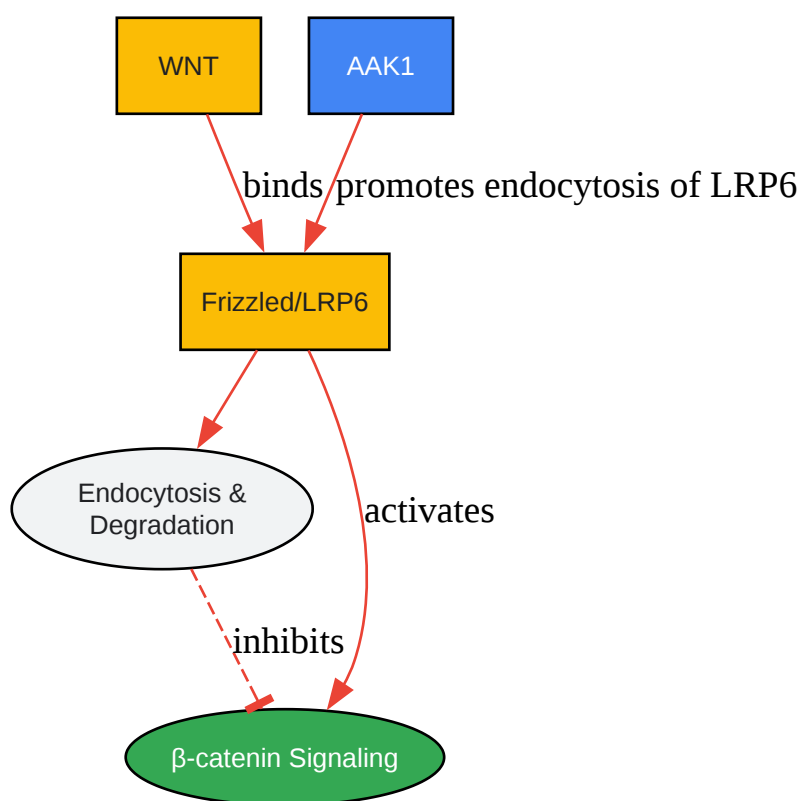
AAK1 Signaling Pathways

AAK1 is a key regulator of multiple signaling pathways, primarily through its role in clathrin-mediated endocytosis.

Clathrin-Mediated Endocytosis (CME)

AAK1's primary function is the phosphorylation of the AP2M1 (μ 2) subunit of the AP2 complex, a critical step in the initiation of CME. This phosphorylation event enhances the binding of AP2 to cargo proteins, facilitating their internalization.





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